

Commercial Suppliers and Technical Guide for (4-tert-butylphenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name: (4-tert-butylphenyl)methanesulfonyl Chloride

Cat. No.: B1273283

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For researchers, scientists, and professionals in drug development, the procurement of high-quality reagents is a critical first step in the research and development pipeline. This technical guide provides an in-depth overview of the commercial availability of **(4-tert-butylphenyl)methanesulfonyl chloride** (CAS No. 519056-61-2), a valuable building block in organic synthesis. The guide details its chemical and physical properties, provides safety information, and outlines a general experimental workflow for its use.

Commercial Availability

A number of chemical suppliers offer **(4-tert-butylphenyl)methanesulfonyl chloride**, catering to a range of research and development needs from laboratory scale to potential pilot-plant quantities. The following table summarizes key information from several commercial suppliers. Please note that availability and specifications are subject to change and should be confirmed directly with the supplier.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
Thermo Scientific (Fisher Scientific)	[4-(tert-Butyl)phenyl] methanesulfonyl chloride, Tech.[1]	519056-61-2	C11H15ClO2S	246.75	Available in various quantities.[1]
Georganics	[4-(tert-Butyl)phenyl] methanesulfonyl chloride	519056-61-2	C11H15ClO2S	246.75	Offers high-purity compound for research applications. [2]
ChemShuttle	(4-tert-butylphenyl) methanesulfonyl chloride	519056-61-2	C11H15ClO2S	246.75	Worldwide supplier for research applications.
ChemicalBook	[4-(TERT-BUTYL)PHENYL]METHANESULFONYL CHLORIDE	519056-61-2	C11H15ClO2S	246.75	Lists multiple global suppliers.[3]
PubChem	(4-tert-butylphenyl) methanesulfonyl Chloride	519056-61-2	C11H15ClO2S	246.75	Provides a list of chemical vendors.[4]

Physicochemical and Safety Data

Understanding the properties and hazards of a chemical is paramount for its safe handling and effective use in experimental design.

Property	Value	Source
IUPAC Name	(4-tert-butylphenyl)methanesulfonyl chloride	PubChem[4]
Molecular Formula	C ₁₁ H ₁₅ ClO ₂ S	PubChem[4]
Molecular Weight	246.75 g/mol	PubChem[4]
CAS Number	519056-61-2	PubChem[4]

Safety and Hazard Information:

(4-tert-butylphenyl)methanesulfonyl chloride is classified as a hazardous substance. Researchers must consult the Safety Data Sheet (SDS) provided by the supplier before handling. Key hazard statements (H-statements) include:

- H302: Harmful if swallowed.[4]
- H314: Causes severe skin burns and eye damage.[4]
- H335: May cause respiratory irritation.[4]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn. All manipulations should be performed in a well-ventilated fume hood.[5]

Experimental Protocols: A General Workflow for Sulfonylation

(4-tert-butylphenyl)methanesulfonyl chloride is primarily used as a reagent to introduce the (4-tert-butylphenyl)methylsulfonyl group onto a substrate, typically an alcohol or an amine, to form the corresponding sulfonates or sulfonamides. The following is a generalized experimental protocol for a sulfonylation reaction.

Reaction Setup:

- To a clean, dry, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add the substrate (e.g., an alcohol or amine, 1.0 equivalent) and a suitable anhydrous solvent (e.g., dichloromethane, tetrahydrofuran, or pyridine).
- Cool the reaction mixture to 0 °C in an ice bath.
- In a separate flask, prepare a solution of **(4-tert-butylphenyl)methanesulfonyl chloride** (1.1-1.5 equivalents) in the same anhydrous solvent.
- Slowly add the solution of the sulfonyl chloride to the cooled solution of the substrate via a dropping funnel or syringe.
- Add a non-nucleophilic base (e.g., triethylamine or pyridine, 1.5-2.0 equivalents) to the reaction mixture to scavenge the HCl generated during the reaction.

Reaction and Work-up:

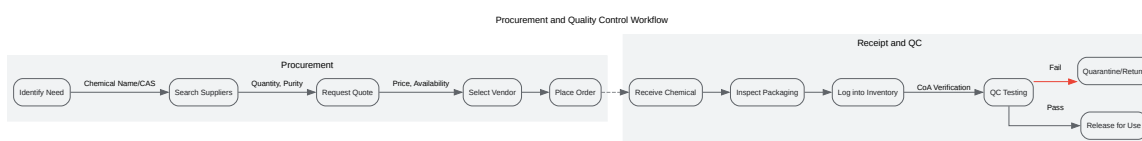
- Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature. Monitor the reaction progress by an appropriate technique (e.g., Thin Layer Chromatography or Liquid Chromatography-Mass Spectrometry).
- Once the reaction is complete, quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure.

Purification:

- The crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate) to yield the pure sulfonated product.

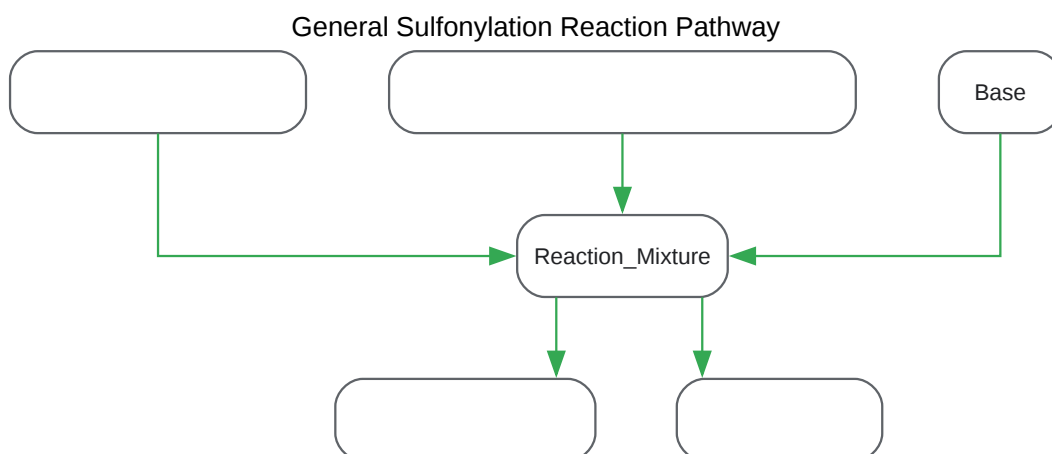
Visualized Workflows and Pathways

To aid in the conceptual understanding of the procurement and experimental processes, the following diagrams have been generated using Graphviz.



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Caption: Procurement and Quality Control Workflow for Research Chemicals.



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Caption: Generalized Reaction Pathway for Sulfonylation.

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